

Safeguarding Your Research: A Comprehensive Guide to Handling 1,3-Dimethylbarbituric Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dimethylbarbituric acid

Cat. No.: B188462

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the handling of **1,3-Dimethylbarbituric acid**, a compound used in various chemical syntheses. Adherence to these protocols is crucial for minimizing risks and ensuring the well-being of all laboratory personnel.

Hazard Identification and Personal Protective Equipment (PPE)

1,3-Dimethylbarbituric acid is classified as harmful if swallowed and can cause serious eye damage.^{[1][2][3][4][5]} It is imperative to use appropriate personal protective equipment to prevent exposure. The recommended PPE is detailed below.

Body Part	PPE Recommendation	Applicable Standards
Eyes/Face	Safety goggles with side protection or a face shield. [1] [3] [6]	NIOSH (US) or EN 166 (EU) [1] [6]
Skin	Chemical-resistant gloves (e.g., PVC) and a lab coat or overalls. [3] [6] [7] [8]	EN 374 [3] [8]
Respiratory	A dust mask or an approved respirator is required when dusts are generated. [1] [6] [8] [9]	NIOSH/MSHA or EN 149 approved [6] [8]

Quantitative Data Summary

The following table summarizes key quantitative data for **1,3-Dimethylbarbituric acid**.

Property	Value	Source
CAS Number	769-42-6	[2] [3]
Molecular Formula	C ₆ H ₈ N ₂ O ₃	[5]
Melting Point	121 - 123 °C	[1]
Bulk Density	~500 kg/m ³	[3]
Solubility	Soluble in hot water. [9] [10]	
Hazard Statements	H302 (Harmful if swallowed), H318 (Causes serious eye damage)	[1] [2] [5]

Operational and Disposal Plan

A systematic approach to handling, storage, and disposal is essential for maintaining a safe laboratory environment.

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store in a dry, cool, and well-ventilated area.[6] The recommended storage temperature is 15–25 °C.[3]
- Keep the container tightly closed.[6]
- Store away from strong oxidizing agents.[3][6]

Handling and Experimental Use

- Ventilation: Always handle **1,3-Dimethylbarbituric acid** in a well-ventilated area, preferably in a chemical fume hood, to minimize dust inhalation.[2][3]
- Dispensing: When weighing or transferring the solid, take care to avoid generating dust.[3] Use appropriate tools (e.g., a spatula) and a contained weighing environment if possible.
- Personal Hygiene: Wash hands thoroughly after handling.[1][2] Do not eat, drink, or smoke in the work area.[2][6] Remove contaminated clothing and PPE before entering eating areas.[2]

Spill and Emergency Procedures

- Spill Cleanup:
 - Evacuate non-essential personnel from the area.
 - Ensure adequate ventilation.
 - Wear the appropriate PPE as outlined above.
 - Carefully sweep or scoop up the spilled solid material, avoiding dust generation.[6][8]
 - Place the spilled material into a suitable, labeled, and closed container for disposal.[2][6][8]
- First Aid:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids open.[1][6] Seek immediate medical attention.[1][4][6]

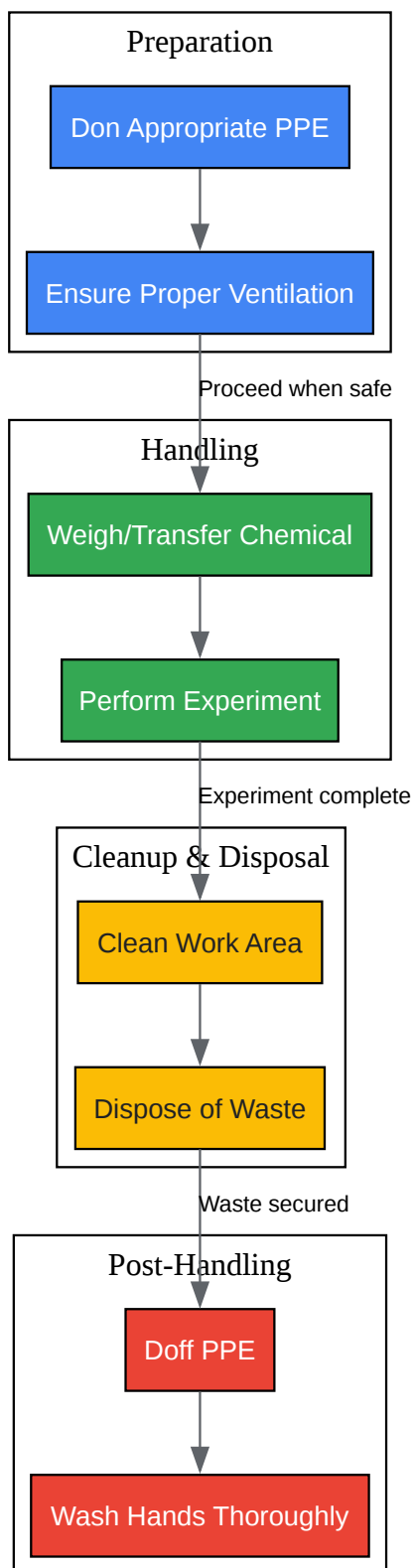
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.[1][6]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention.[6][8]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1][6]

Disposal Plan

- All waste containing **1,3-Dimethylbarbituric acid** must be treated as hazardous waste.
- Dispose of the chemical and any contaminated materials in a designated, labeled, and sealed container.
- Waste material must be disposed of in accordance with national and local regulations through an approved waste disposal plant.[1][2][4][6]
- Do not dispose of the chemical down the drain or into the environment.[1][2][6]

Experimental Workflow Visualization

The following diagram illustrates the standard operating procedure for the safe handling of **1,3-Dimethylbarbituric acid** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **1,3-Dimethylbarbituric Acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. chemos.de [chemos.de]
- 3. carlroth.com [carlroth.com]
- 4. 1,3-Dimethylbarbituric acid, 99% (dry wt.), water 6% 50 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. Dimethylbarbituric acid | C₆H₈N₂O₃ | CID 69860 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- 7. sdfine.com [sdfine.com]
- 8. benchchem.com [benchchem.com]
- 9. 1,3-二甲基巴比妥酸 ≥99.0% (T) | Sigma-Aldrich [sigmaaldrich.com]
- 10. 1,3-Dimethylbarbituric acid | 769-42-6 [chemicalbook.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling 1,3-Dimethylbarbituric Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b188462#personal-protective-equipment-for-handling-1-3-dimethylbarbituric-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com